

2-Phenyl-1H-indole-3-carbaldehyde molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Phenyl-1H-indole-3-carbaldehyde

Cat. No.: B1208662

[Get Quote](#)

An In-depth Guide to the Molecular Weight of 2-Phenyl-1H-indole-3-carbaldehyde

This technical guide provides a detailed breakdown of the molecular weight of **2-Phenyl-1H-indole-3-carbaldehyde**, a significant compound in synthetic chemistry and drug discovery. The information is intended for researchers, scientists, and professionals in the field of drug development.

Molecular Formula

The chemical formula for **2-Phenyl-1H-indole-3-carbaldehyde** is $C_{15}H_{11}NO$.^{[1][2][3]} This formula indicates that each molecule is composed of 15 carbon atoms, 11 hydrogen atoms, one nitrogen atom, and one oxygen atom.

Atomic Weights of Constituent Elements

The calculation of the molecular weight is based on the atomic weights of each constituent element. The standard atomic weights are provided in the table below.

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	~12.011[4][5][6]
Hydrogen	H	~1.008[7][8][9][10]
Nitrogen	N	~14.007[11][12][13][14]
Oxygen	O	~15.999[15][16][17][18][19]

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation for **2-Phenyl-1H-indole-3-carbaldehyde** is as follows:

- Carbon: 15 atoms \times 12.011 g/mol = 180.165 g/mol
- Hydrogen: 11 atoms \times 1.008 g/mol = 11.088 g/mol
- Nitrogen: 1 atom \times 14.007 g/mol = 14.007 g/mol
- Oxygen: 1 atom \times 15.999 g/mol = 15.999 g/mol

Total Molecular Weight = 180.165 + 11.088 + 14.007 + 15.999 = 221.259 g/mol

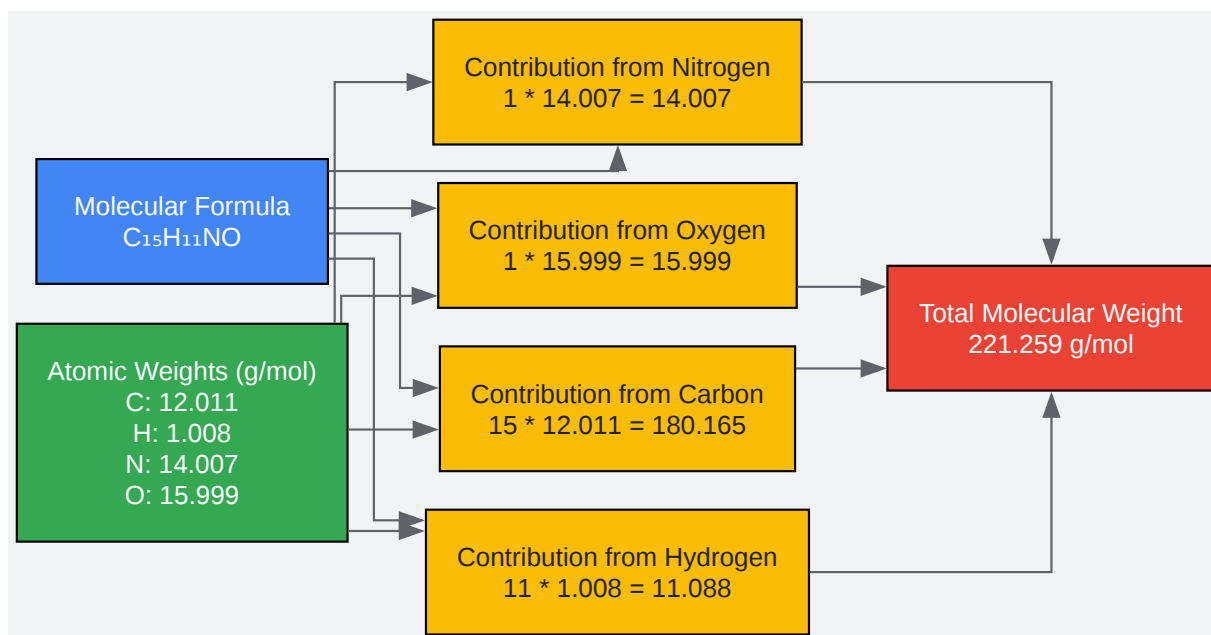
This calculated value is consistent with the published molecular weight of approximately 221.25 g/mol to 221.26 g/mol .[1][2][20]

Summary of Molecular Weight Data

Parameter	Value
Molecular Formula	C ₁₅ H ₁₁ NO
Calculated Molecular Weight	221.259 g/mol
Published Molecular Weight	~221.25 - 221.26 g/mol [1][2][20]

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical flow of the molecular weight calculation from the molecular formula and atomic weights.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Phenylindole-3-carboxaldehyde | C₁₅H₁₁NO | CID 613305 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. assets.qa.thermofisher.com [assets.qa.thermofisher.com]
- 3. pschemicals.com [pschemicals.com]
- 4. youtube.com [youtube.com]
- 5. byjus.com [byjus.com]

- 6. Atomic/Molar mass [westfield.ma.edu]
- 7. quora.com [quora.com]
- 8. How many grams does an atom of hydrogen weigh? - askITians [askitians.com]
- 9. Hydrogen - Wikipedia [en.wikipedia.org]
- 10. youtube.com [youtube.com]
- 11. Nitrogen - Wikipedia [en.wikipedia.org]
- 12. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 13. #7 - Nitrogen - N [hobart.k12.in.us]
- 14. Nitrogen | N (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. princeton.edu [princeton.edu]
- 16. Oxygen - Wikipedia [en.wikipedia.org]
- 17. m.youtube.com [m.youtube.com]
- 18. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- 19. Oxygen, atomic [webbook.nist.gov]
- 20. scbt.com [scbt.com]
- To cite this document: BenchChem. [2-Phenyl-1H-indole-3-carbaldehyde molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208662#2-phenyl-1h-indole-3-carbaldehyde-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com